

An In-depth Technical Guide to Vat Red 10

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Compound of Interest

Compound Name: Vat Red 10

Cat. No.: B1668950

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Vat Red 10, a synthetic organic compound, is a member of the anthraquinone class of dyes.^[1] Predominantly utilized in the textile industry for its vibrant and durable coloration of cellulosic fibers, its robust chemical nature also lends it to applications in industrial coatings and plastics.^{[2][3]} While its primary role has been as a colorant, this guide seeks to provide a comprehensive technical overview of **Vat Red 10**, including its chemical identity, physicochemical properties, synthesis, and potential areas of scientific investigation beyond its traditional applications. This document is intended to serve as a foundational resource for researchers and professionals exploring the broader utility of this molecule.

Chemical Identity and Synonyms

The unambiguous identification of a chemical compound is paramount for research and development. **Vat Red 10** is systematically named and cataloged under various identifiers.

IUPAC Name: 2-(1-amino-9,10-dioxoanthracen-2-yl)naphtho[2,3-f][4][5]benzoxazole-5,10-dione

CAS Number: 2379-79-5

Molecular Formula: C₂₉H₁₄N₂O₅

Molecular Weight: 470.43 g/mol

Synonyms: **Vat Red 10** has been marketed and referenced under a multitude of names, reflecting its widespread industrial use. A comprehensive, though not exhaustive, list of synonyms is provided in the table below.

| Common Synonyms | Other Trade Names |
|----------------------|---------------------------|
| C.I. Vat Red 10 | Ahcovat Red FBB |
| Vat Red FBB | Amanthrene Red FBB |
| Cibanon Red 2B | Anthragen Red FB |
| C.I. 67000 | Benzadone Red FBB |
| Brilliant Red FBB | Caledon Brilliant Red 3B |
| Indanthren Red FBB | Carbanthrene Printing FBB |
| Novatic Red 3B | Fenanthren Red F 2B |
| C.I. Pigment Red 196 | Mikethrene Red FBB |

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Vat Red 10** is essential for its application in various scientific and industrial contexts. The following table summarizes key quantitative data.

| Property | Value | Source(s) |
|--------------------------------|---|-----------|
| Physical Appearance | Deep red powder | |
| Melting Point | Not specified (likely high due to structure) | |
| Boiling Point | 759.9 °C at 760 mmHg | |
| Density | 1.57 g/cm ³ at 20°C | |
| Water Solubility | Insoluble (312.7 ng/L at 20°C) | |
| Solubility in Organic Solvents | Soluble in xylene and tetralin; Insoluble in ethanol and acetone | |
| Flash Point | 413.4 °C | |
| Vapor Pressure | 5.47 x 10 ⁻²³ mmHg at 25°C | |
| Refractive Index | 1.776 | |

Experimental Protocols

Synthesis of Vat Red 10

The industrial synthesis of **Vat Red 10** is a multi-step process involving the condensation of two key intermediates followed by cyclization and reduction. While a detailed, lab-scale protocol with precise molar ratios and reaction conditions is not readily available in the public domain, the general manufacturing method is as follows:

Overall Reaction Scheme:

- Condensation: 1-Nitro-2-anthraquinonecarbonyl chloride is condensed with 2-Amino-3-hydroxyanthracene-9,10-dione.
- Cyclization: The resulting intermediate undergoes a cyclization reaction to form the oxazole ring.

- Reduction: The nitro group is then reduced to an amino group to yield the final **Vat Red 10** molecule.

A detailed experimental protocol for a related vat dye, "Vat Brilliant Red RB," from a patent provides some insight into the practical aspects of such syntheses, which often involve high temperatures, pressures, and the use of catalysts like pyridine in an aqueous phase.

Purification by Recrystallization

For obtaining a high-purity solid compound like **Vat Red 10**, recrystallization is a standard laboratory technique. The principle relies on the differential solubility of the compound and its impurities in a suitable solvent at different temperatures.

General Protocol:

- Solvent Selection: Choose a solvent in which **Vat Red 10** is sparingly soluble at room temperature but highly soluble at the solvent's boiling point. Based on available data, high-boiling aromatic solvents like xylene or tetralin could be suitable candidates.
- Dissolution: The impure solid is dissolved in a minimum amount of the hot solvent to create a saturated solution.
- Hot Filtration (Optional): If insoluble impurities are present, the hot solution is filtered to remove them.
- Crystallization: The hot, clear solution is allowed to cool slowly. As the temperature decreases, the solubility of **Vat Red 10** drops, leading to the formation of crystals.
- Isolation: The crystals are collected by vacuum filtration.
- Washing: The collected crystals are washed with a small amount of cold solvent to remove any adhering impurities.
- Drying: The purified crystals are dried to remove any residual solvent.

Analytical Methods

Thin Layer Chromatography (TLC): TLC is a valuable technique for assessing the purity of **Vat Red 10** and for monitoring the progress of its synthesis. Due to the insolubility of vat dyes, non-reducing systems at elevated temperatures (100-120°C) with eluents composed of a mixture of polar and non-polar solvents (e.g., 1-chloronaphthalene, 2-methoxyethyl ether, and 2-hydroxyethyl ether) have been shown to be effective.

High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC is a powerful method for the separation and quantification of dyes. For anthraquinone dyes like **Vat Red 10**, which are highly hydrophobic, a C18 column with a gradient elution of a buffered aqueous mobile phase and an organic modifier (e.g., acetonitrile) is a common approach.

Capillary Electrophoresis (CE): CE offers a high-resolution separation technique for charged species. For the analysis of vat dyes, they must first be reduced to their soluble leuco form. An electrolyte solution containing an organic solvent and a reducing agent like sodium dithionite can be used.

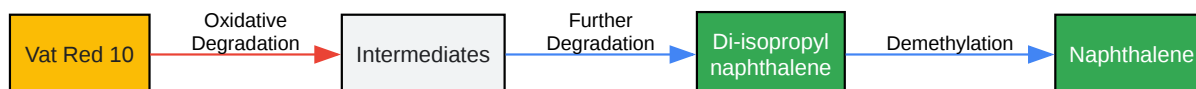
Applications and Biological Relevance

Industrial Applications

The primary application of **Vat Red 10** is in the dyeing of cellulosic fibers such as cotton, linen, and viscose, as well as their blends. The process, known as vat dyeing, involves the reduction of the insoluble dye to a soluble leuco form in an alkaline bath, which has an affinity for the fiber. The fiber is then exposed to an oxidizing agent, which regenerates the insoluble dye molecule within the fiber matrix, resulting in excellent color fastness.

Biodegradation Pathway

While not a signaling pathway in the traditional sense, the biodegradation of **Vat Red 10** by microorganisms represents a significant biological interaction. A proposed pathway for the decolorization of **Vat Red 10** by *Galactomyces geotrichum* has been described, which involves the breakdown of the complex aromatic structure into smaller, less colored compounds. This process is of considerable environmental interest for the bioremediation of textile effluents.

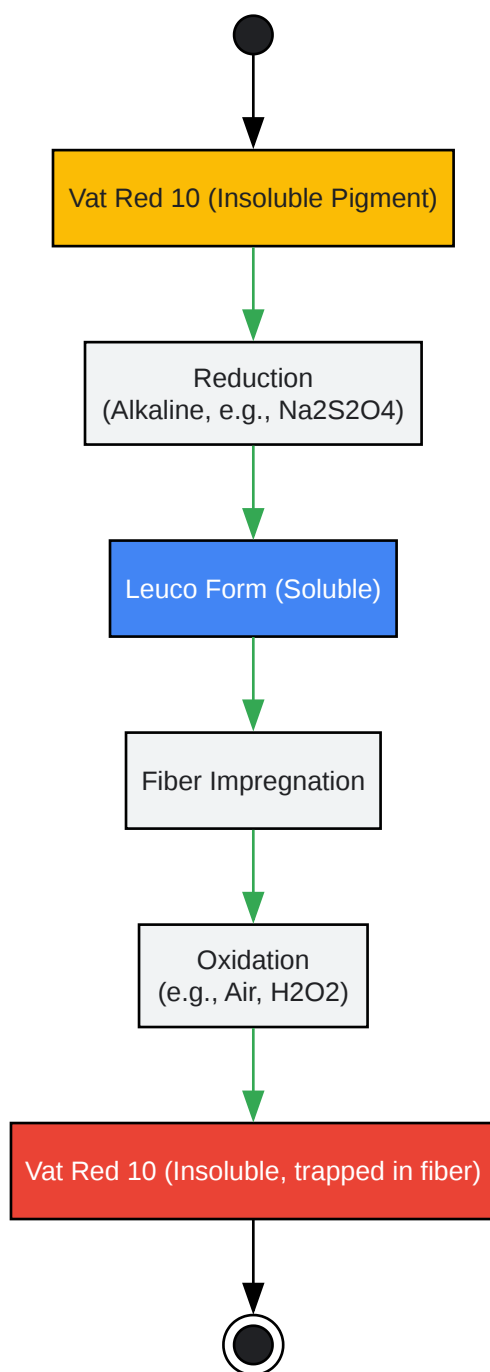


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Caption: Proposed biodegradation pathway of **Vat Red 10** by *Galactomyces geotrichum*.

Vat Dyeing Workflow

The general workflow for applying **Vat Red 10** to textiles involves a reduction-oxidation cycle. This process ensures the dye penetrates the fiber before being insolubilized, leading to high fastness.



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Caption: Generalized workflow for the vat dyeing process using **Vat Red 10**.

Toxicological and Biological Activity

The current body of scientific literature on **Vat Red 10** primarily focuses on its industrial applications and environmental fate. Some studies have indicated that certain vat dyes may be

carcinogenic or mutagenic. Acute toxicity studies on earthworms have shown that a red vat dye was the most toxic among the tested colors. However, there is a notable absence of research into the specific interactions of **Vat Red 10** with biological signaling pathways or its potential as a lead compound in drug development. Its classification as a fluorescent dye by some suppliers suggests potential for use as a biological probe, though specific applications have not been detailed.

Conclusion

Vat Red 10 is a well-characterized compound with a long history of industrial use as a dye. Its robust chemical structure and physicochemical properties are well-documented. While its primary application remains in the textile industry, its potential for broader scientific application, particularly in areas such as materials science and environmental science, is evident. The limited data on its biological activity and interactions with cellular pathways present an opportunity for future research. This guide provides a consolidated technical resource to facilitate such investigations and to encourage the exploration of **Vat Red 10** beyond its traditional role as a colorant.

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